

"2-(Piperidin-3-yl)benzo[d]thiazole" molecular weight and formula

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Compound of Interest

Compound Name: 2-(Piperidin-3-yl)benzo[d]thiazole

Cat. No.: B1342488

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An In-Depth Technical Guide to 2-(Piperidin-3-yl)benzo[d]thiazole

This guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological significance of **2-(Piperidin-3-yl)benzo[d]thiazole**. It is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

Core Molecular Data

2-(Piperidin-3-yl)benzo[d]thiazole is a heterocyclic compound featuring a benzothiazole core linked to a piperidine ring at the 2-position. Its chemical properties are derived from this unique structural arrangement. The hydrochloride salt of this compound is commonly available for research purposes.

Property	Value	Citation
Molecular Formula	C ₁₂ H ₁₄ N ₂ S	[1]
Molecular Weight	218.32 g/mol	[1][2]
IUPAC Name	2-(piperidin-3-yl)-1,3-benzothiazole	[1]

Note: The molecular weight is for the free base. The hydrochloride salt (C₁₂H₁₅ClN₂S) has a molecular weight of approximately 254.78 g/mol. [1][2]

Synthesis and Experimental Protocols

The synthesis of 2-substituted benzothiazoles is a well-established area of organic chemistry. While a specific protocol for **2-(Piperidin-3-yl)benzo[d]thiazole** is not detailed in the provided literature, a general and widely used method involves the condensation of 2-aminobenzenethiol with a suitable carbonyl-containing compound.

General Experimental Protocol: Synthesis of 2-Substituted Benzothiazoles

A common and effective route for synthesizing the benzothiazole core is the reaction between 2-aminobenzenethiol and an aldehyde.^[3] This reaction can be catalyzed by various agents, including mild oxidizing systems like $\text{H}_2\text{O}_2/\text{HCl}$, to facilitate the cyclization and subsequent aromatization to the benzothiazole ring.^[3]

Materials:

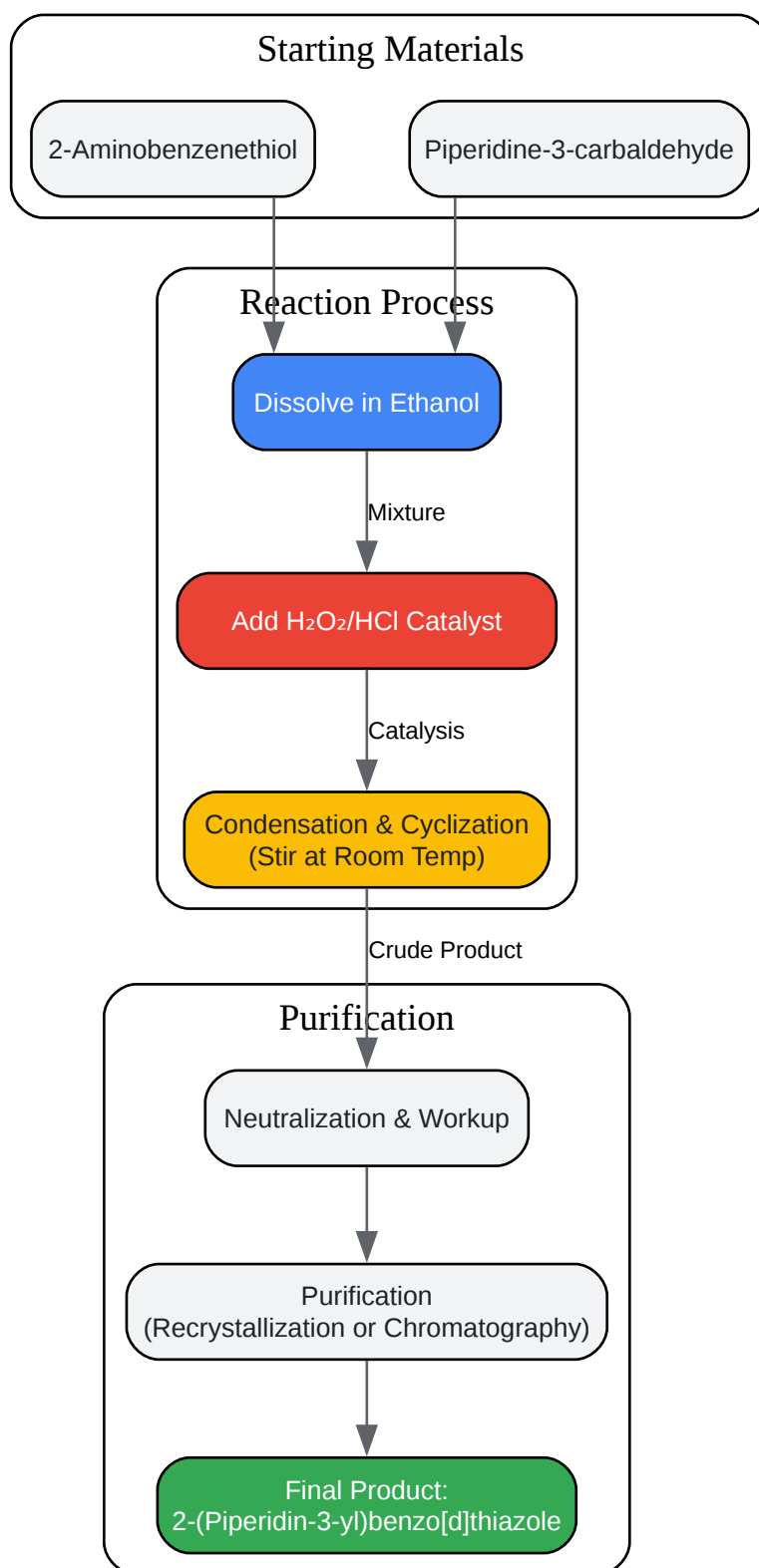
- 2-aminobenzenethiol
- Piperidine-3-carbaldehyde (or a suitable derivative)
- Ethanol (as solvent)
- Hydrogen Peroxide (H_2O_2)
- Hydrochloric Acid (HCl)

Procedure:

- **Reaction Setup:** Dissolve 2-aminobenzenethiol and piperidine-3-carbaldehyde in ethanol in a round-bottom flask.
- **Catalyst Addition:** Slowly add a mixture of hydrogen peroxide and hydrochloric acid to the solution at room temperature.^[3]
- **Reaction:** Stir the mixture for a designated period (e.g., 1-3 hours) while monitoring the reaction progress using thin-layer chromatography (TLC).^[3]

- Workup: Upon completion, neutralize the reaction mixture. The product may precipitate from the solution or require extraction with an organic solvent.
- Purification: The crude product is then purified, typically through recrystallization or column chromatography, to yield the final **2-(Piperidin-3-yl)benzo[d]thiazole**.

This synthetic pathway is versatile and can be adapted for various substituted aldehydes and thiophenols.[3]



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A generalized workflow for the synthesis of **2-(Piperidin-3-yl)benzo[d]thiazole**.

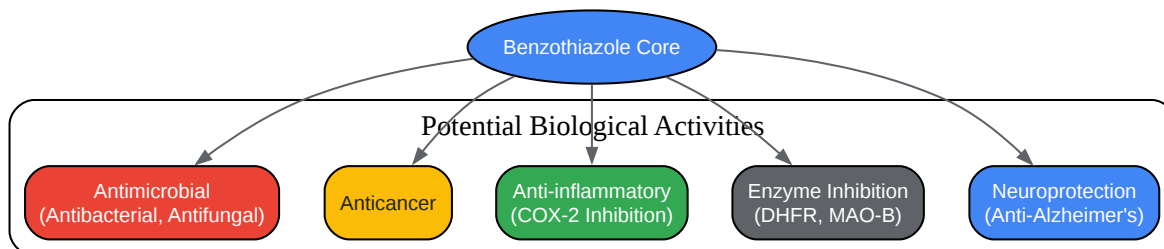
Biological and Pharmacological Significance

The benzothiazole scaffold is a prominent pharmacophore in medicinal chemistry, and its derivatives are known to exhibit a wide range of biological activities. The incorporation of a piperidine moiety can further enhance the pharmacological profile, potentially improving solubility, cell permeability, and receptor binding.

Benzothiazole-containing compounds have been investigated for numerous therapeutic applications, including:

- **Antimicrobial Activity:** Derivatives have shown efficacy against various Gram-positive and Gram-negative bacteria as well as fungi.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- **Anticancer Activity:** Certain benzothiazoles act as enzyme inhibitors or interact with biological pathways crucial for cancer cell proliferation.[\[5\]](#)[\[6\]](#)
- **Enzyme Inhibition:** This class of compounds has been explored as inhibitors for enzymes like dihydrofolate reductase (DHFR), carbonic anhydrase, and monoamine oxidase B (MAO-B), which are targets for various diseases.[\[4\]](#)[\[5\]](#)[\[7\]](#)
- **Anti-inflammatory Effects:** Some benzothiazole derivatives have demonstrated the ability to inhibit cyclooxygenase-2 (COX-2), a key enzyme in the inflammatory pathway.[\[5\]](#)[\[8\]](#)
- **Neuroprotective Activity:** The benzothiazole ring is a core component in the design of agents targeting neurodegenerative diseases like Alzheimer's, partly due to its amyloid-inhibiting properties.[\[7\]](#)

The diverse biological functions of this scaffold make **2-(Piperidin-3-yl)benzo[d]thiazole** a compound of significant interest for further investigation and drug development.



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Key biological activities associated with the benzothiazole chemical scaffold.

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